

An In-depth Technical Guide to Ethylene Oxalate: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Ethylene oxalate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylene oxalate, systematically named 1,4-dioxane-2,3-dione, is a cyclic diester with the chemical formula $C_4H_4O_4$.^{[1][2][3]} This compound serves as a critical monomer in the synthesis of poly(**ethylene oxalate**) (PEOx), a biodegradable polymer with significant potential in biomedical applications, particularly in drug delivery systems.^{[2][4][5][6]} This technical guide provides a comprehensive overview of the chemical structure, properties, and experimental protocols related to **ethylene oxalate** and its polymeric counterpart, with a focus on its relevance to the scientific and drug development community.

Chemical Structure and Identification

Ethylene oxalate is a six-membered heterocyclic compound containing two ester linkages. Its structure is foundational to its reactivity, particularly its ability to undergo ring-opening polymerization.

Key Identifiers:

- IUPAC Name: 1,4-dioxane-2,3-dione^{[2][7]}
- CAS Number: 3524-70-7^{[1][2][3][8]}
- Molecular Formula: $C_4H_4O_4$ ^{[1][2][7][8]}

- Molecular Weight: 116.07 g/mol [\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)

Physicochemical and Thermodynamic Properties

Understanding the properties of **ethylene oxalate** is crucial for its handling, synthesis, and polymerization. While some data is available, further experimental validation for certain properties is still needed.

Property	Value	Reference
Molecular Weight	116.07 g/mol	[1] [2] [7] [8]
Triple Point	415 K	[2] [9]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	13.4 kJ/mol	[2] [9]
Decomposition Temperature	>150°C	

Experimental Protocols

Synthesis of Ethylene Oxalate (1,4-dioxane-2,3-dione)

A common method for the synthesis of the **ethylene oxalate** monomer involves the depolymerization of a low molecular weight poly**ethylene oxalate** prepolymer.[\[6\]](#)

Protocol:

- Prepolymer Synthesis: A waxy prepolymer of poly**ethylene oxalate** is first synthesized through the condensation of diethyl oxalate with ethylene glycol, using sodium as a catalyst.
[\[6\]](#)
- Depolymerization: The prepolymer is then heated to 175-190°C under reduced pressure.[\[6\]](#) This thermal treatment leads to the depolymerization of the oligomer, yielding the cyclic **ethylene oxalate** monomer.[\[6\]](#)
- Purification: The monomer is collected as a distillate.

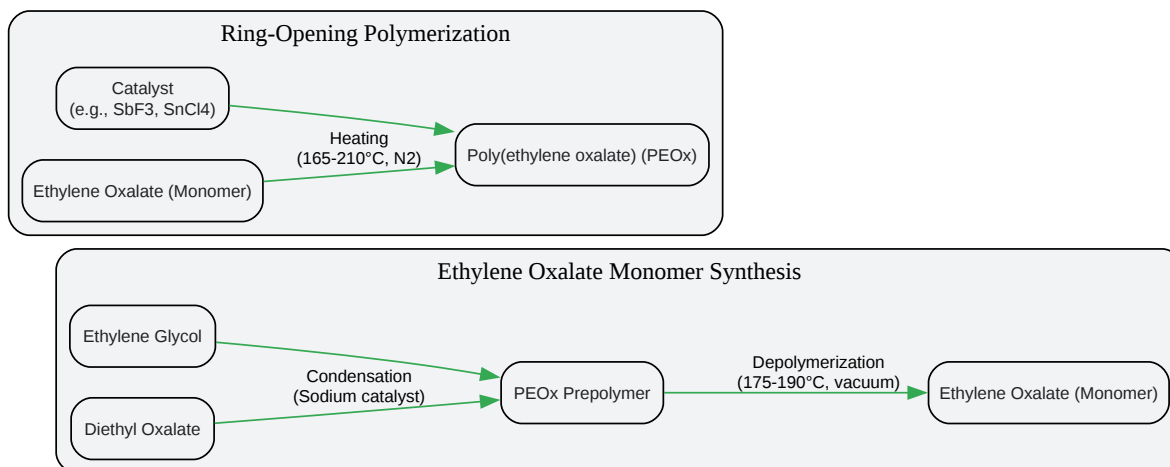
Synthesis of Poly(ethylene oxalate) (PEOx) via Ring-Opening Polymerization

High molecular weight PEOx can be synthesized from the **ethylene oxalate** monomer through ring-opening polymerization (ROP).

Protocol:

- **Monomer and Catalyst:** Purified cyclic **ethylene oxalate** is placed in a reaction vessel under a nitrogen atmosphere.[\[10\]](#)
- **Heating:** The monomer is heated to a temperature between 165°C and 210°C.[\[6\]](#)[\[10\]](#)
- **Catalyst Addition:** A catalyst, such as antimony trifluoride or stannic chloride, is added to the molten monomer.[\[6\]](#)[\[10\]](#)
- **Polymerization:** The reaction is allowed to proceed for a set period (e.g., 15-30 minutes) to form a viscous, clear, and colorless polymer melt.[\[10\]](#)
- **Isolation:** The resulting PEOx can be drawn into fibers from the melt.[\[10\]](#)

Experimental Workflow for PEOx Synthesis:



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Synthesis of PEOx from diethyl oxalate and ethylene glycol.

Applications in Drug Development

The primary application of **ethylene oxalate** in the pharmaceutical and biomedical fields is as a monomer for the synthesis of PEOx, a biodegradable polymer with great promise for drug delivery systems.^{[2][4][5]}

Poly(ethylene oxalate) in Drug Delivery

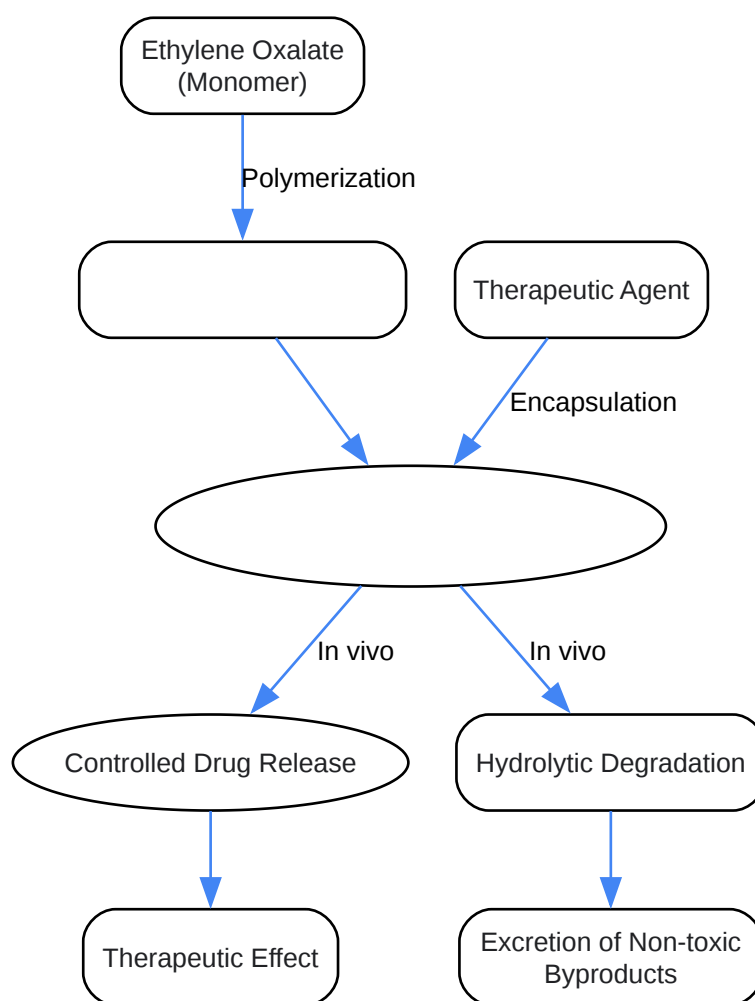
Polyoxalates, including PEOx, are attractive for drug delivery due to their biodegradability and biocompatibility.^{[1][2][3][4][5]} They can be formulated into microparticles and nanoparticles to encapsulate and control the release of therapeutic agents.^{[1][2][5][7][8][11]}

Key Features:

- **Biodegradability:** Polyoxalates undergo hydrolytic degradation into non-toxic, low-molecular-weight compounds that can be easily cleared from the body.^{[2][3]}

- **Controlled Release:** The degradation rate of the polymer can be tailored, allowing for controlled and sustained release of the encapsulated drug.[4]
- **Biocompatibility:** Studies have shown that polyoxalate nanoparticles exhibit minimal cytotoxicity.[2][3]

Logical Relationship for PEOx-based Drug Delivery:



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PEOx in drug delivery systems.

Signaling Pathways

Currently, there is limited information available in the public domain regarding the direct interaction of the **ethylene oxalate** monomer with specific biological signaling pathways. The

toxicological effects of ethylene glycol, a precursor, are linked to its metabolite, oxalic acid, which can lead to the formation of calcium oxalate crystals and subsequent renal toxicity.[12] [13] However, the direct signaling effects of the cyclic **ethylene oxalate** monomer are not well-characterized. Research in this area is ongoing, and future studies may elucidate specific molecular targets and pathways.

Conclusion

Ethylene oxalate is a valuable monomer for the synthesis of the biodegradable polymer poly(**ethylene oxalate**). While detailed data on the monomer itself is somewhat limited, the resulting polymer shows significant promise for advanced drug delivery applications due to its favorable biocompatibility and degradation profile. Further research into the synthesis, properties, and biological interactions of the **ethylene oxalate** monomer will be crucial for fully realizing its potential in the development of novel therapeutics and biomedical materials.

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